

lithospermic acid root distribution

Lithospermum officinale

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Compound Focus: Lithospermic Acid

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Botanical & Phytochemical Profile

Lithospermum officinale, commonly known as common gromwell or European stoneseed, is a perennial herb in the Boraginaceae family, native to Eurasia and introduced to parts of North America [1] [2] [3]. It is an erect, downy plant growing up to 60–90 cm tall, with lanceolate leaves and small, greenish-white funnel-shaped flowers [1] [4].

The plant is a valuable source of diverse bioactive compounds. The table below summarizes the primary and secondary metabolites identified, which are crucial for its pharmacological effects [4] [5]:

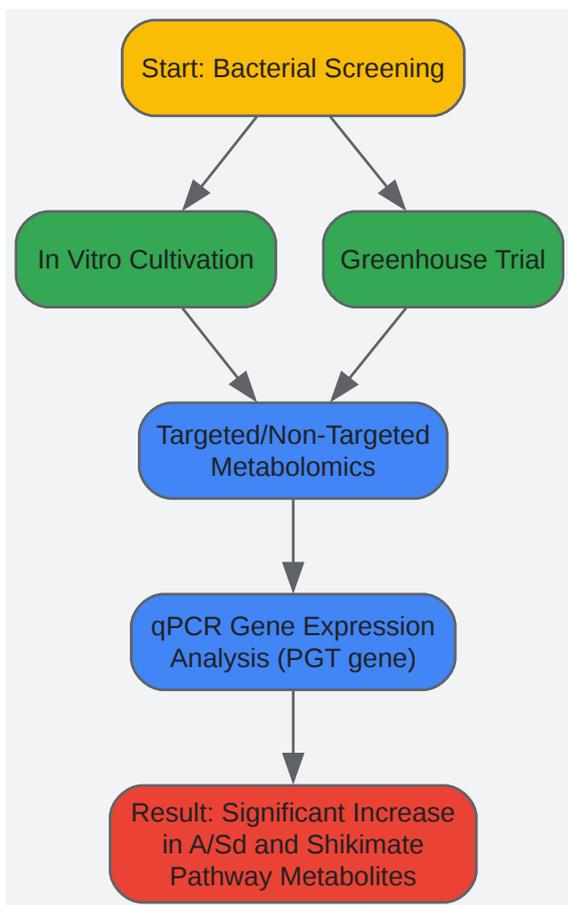
Metabolite Class	Specific Compounds / Notes
Phenolic Acids	Lithospermic acid, rosmarinic acid, chlorogenic acid [6] [4].
Naphthoquinones	Alkannin/shikonin (A/S) and their derivatives (A/Sd); enantiomeric red pigments [6].
Flavonoids	Not specified in detail, but listed as a key class of metabolites [4] [5].
Alkaloids	Pyrrrolizidine alkaloids (mentioned in relation to metabolomic profiling) [6].
Other	Glucosides, lipids [4] [5].

Biosynthesis & Metabolic Modulation

A key area of research involves understanding and enhancing the production of these valuable metabolites, particularly the naphthoquinones (A/Sd) and related phenolics like **lithospermic acid**.

Key Enzymes and Pathways The biosynthesis of A/S and **lithospermic acid** occurs via the shikimate pathway [6]. A geranylhydroquinone 3"-hydrolase is a key enzyme in the shikonin production pathway [6]. Furthermore, multi-omics analysis has identified 15 candidate genes involved in shikonin biosynthesis in *L. officinale* [6]. The gene *PGT* encodes for a key enzyme in A/S biosynthesis [6].

Elicitation to Enhance Metabolite Production Research indicates that the plant's specialized metabolome, including A/Sd, can be effectively modulated by biotic elicitors, such as root-associated bacteria [6]. The following diagram illustrates the experimental workflow and key findings from a study investigating this bacterial modulation.



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*Experimental workflow for bacterial modulation of *L. officinale* metabolome.*

Specific bacterial strains, including **Chitinophaga sp. R-73072**, **Xanthomonas sp. R-73098**, and **Pseudomonas sp. R-71838**, have been shown to induce a significant increase in A/Sd in both in vitro and greenhouse cultivation systems [6]. This induction is linked to the manipulation of plant defense signaling pathways. Bacteria introduce **Microbe-Associated Molecular Patterns (MAMPs)** that are recognized by the plant, leading to the stimulation of **Reactive Oxygen Species (ROS)** and the activation of signaling pathways involving **Jasmonic Acid (JA)**, **Salicylic Acid (SA)**, and **Ethylene (ET)** [6]. These signals ultimately trigger the upregulation of biosynthetic genes and increased production of defensive specialized metabolites like A/Sd and phenolics [6].

Pharmacological Activity & Technical Protocols

The phytochemicals in *L. officinale* are responsible for a wide range of pharmacological activities.

Reported Pharmacological Activities

- **Anti-inflammatory:** Confirmed in modern studies and supported by historical use, such as in plaster poultices for burn wounds [1] [4] [5].
- **Antioxidant:** Attributed to the plant's phenolic compounds and flavonoids [4] [5].
- **Antimicrobial & Antiviral:** Naphthoquinones (A/Sd) form a chemical barrier against soil-borne microorganisms and have demonstrated antibacterial, antifungal, and antiviral properties [6].
- **Wound Healing & Regenerative:** A key traditional use that has been validated in animal models [1] [6].
- **Additional Potential:** Anti-cancer, hepatoprotective, and neuroprotective effects have been suggested, making the plant a subject of interest for further drug discovery [6] [4] [5].

Considerations for Experimental Research

- **Cultivation Challenges:** The plant is difficult to cultivate, with poor germination and a requirement of at least two years to achieve economically viable levels of A/Sd [6].
- **In Vitro Systems:** Cell suspension cultures and hairy root cultures offer alternatives for more controlled metabolite production, though they may not fully replicate the chemical profile of intact roots [6].
- **Safety Note:** Some compounds in the plant have been reported to be carcinogenic [3], and it contains substances that inhibit pituitary gonadotrophic hormone, leading to historically documented contraceptive properties [1] [7].

Knowledge Gaps & Research Outlook

Despite the promising data, several knowledge gaps remain. There is a lack of detailed, quantitative spatial distribution data for **lithospermic acid** within the root system itself. The phylogenetic relationships within the Lithospermeae tribe are still being resolved, which can guide the discovery of new medicinal species and chemicals [8]. Future research should focus on:

- Elucidating the complete biosynthetic pathway of **lithospermic acid**.
- Standardizing protocols for the consistent enhancement of metabolites using bacterial elicitors.
- Conducting more targeted analyses to quantify the root-level distribution of specific phenolics.

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